

In-Depth Technical Guide to the Material Safety of Methyl 3-(propylamino)propanoate

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Compound of Interest

Compound Name: Methyl 3-(propylamino)propanoate

Cat. No.: B3142409

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Disclaimer: A comprehensive, official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Methyl 3-(propylamino)propanoate** (CAS No. 5036-62-4) was not publicly available at the time of this writing. The following information has been compiled from publicly accessible databases and safety guidelines for structurally related compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not be substituted for a manufacturer-provided SDS.

Chemical Identification and Physical Properties

Methyl 3-(propylamino)propanoate is a chemical compound with the molecular formula $C_7H_{15}NO_2$.^[1] It is classified as an amino ester. Due to the limited availability of experimental data, many of the physical and chemical properties are computed.

Table 1: Physical and Chemical Properties of **Methyl 3-(propylamino)propanoate**

Property	Value	Source
Molecular Formula	C7H15NO2	ChemicalBook[1]
Molecular Weight	145.2 g/mol	ChemicalBook[1]
CAS Number	5036-62-4	ChemicalBook[1]
Appearance	Not Available	-
Boiling Point	Not Available	-
Melting Point	Not Available	-
Density	Not Available	-
Solubility	Not Available	-
Flash Point	Not Available	-

Hazard Identification and Toxicological Information

Specific toxicological data for **Methyl 3-(propylamino)propanoate** is not readily available. However, based on the GHS classification of a related isomer, Methyl 3-[(propan-2-yl)amino]propanoate, it is prudent to handle this compound with care, assuming it may present similar hazards.

Table 2: GHS Hazard Information for a Related Isomer (Methyl 3-[(propan-2-yl)amino]propanoate)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: GHS classification for Methyl 3-[(propan-2-yl)amino]propanoate as provided by ECHA C&L Inventory.

Based on these classifications, **Methyl 3-(propylamino)propanoate** should be handled as a substance that is potentially harmful if ingested, and capable of causing skin, eye, and respiratory irritation.

Table 3: Summary of Toxicological Data (Predicted/Inferred)

Effect	Finding	Precautionary Measures
Acute Oral Toxicity	Potentially harmful if swallowed.	Do not ingest. Wash hands thoroughly after handling.
Skin Irritation	May cause skin irritation.	Wear protective gloves and clothing.
Eye Irritation	May cause serious eye damage.	Wear safety glasses with side-shields or goggles.
Respiratory Irritation	May cause respiratory tract irritation.	Use in a well-ventilated area or with a fume hood.

Experimental Protocols: Safe Handling and Storage

Given the potential hazards, the following general protocols are recommended for handling **Methyl 3-(propylamino)propanoate** in a laboratory setting.

3.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat should be worn at all times.
- Respiratory Protection: If working outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator may be necessary.

3.2 Handling Procedures

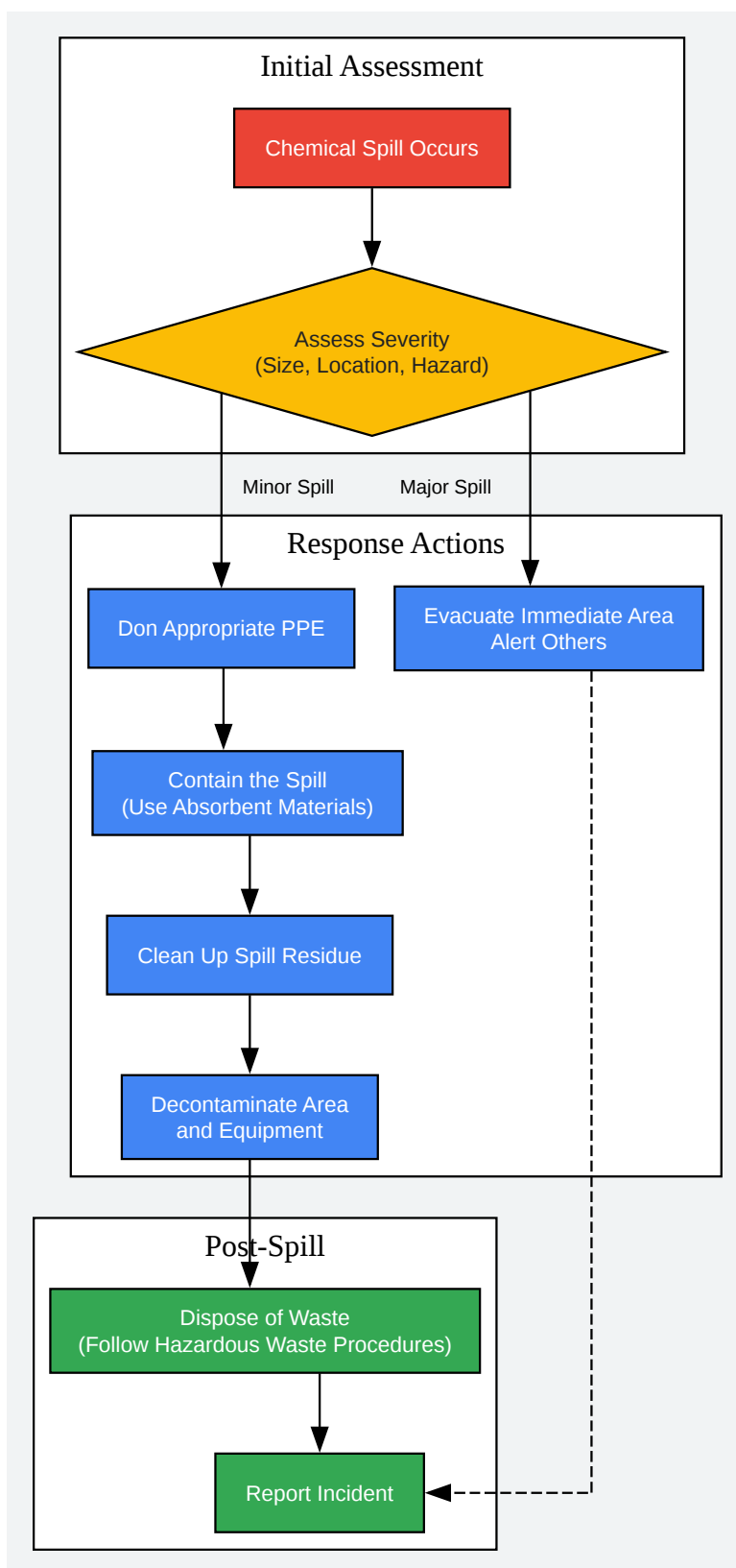
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

3.3 Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in the original container, tightly sealed.

Emergency Procedures: Spill and Exposure

A systematic approach is crucial in the event of a chemical spill. The following workflow outlines a general procedure for a manageable laboratory spill. For large or unmanageable spills, evacuate the area and contact emergency services.



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Caption: Workflow for a laboratory chemical spill response.

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

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References

- 1. Methyl 3-(propylamino)propanoate | 5036-62-4 [chemicalbook.com]
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